

# trisodium orthoborate CAS number and safety data

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## Compound of Interest

Compound Name: trisodium orthoborate

Cat. No.: B1143754

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An In-depth Technical Guide to **Trisodium Orthoborate**: CAS Number and Safety Data

## Substance Identification

**Trisodium orthoborate**, a sodium salt of orthoboric acid, is an inorganic compound with the chemical formula  $\text{Na}_3\text{BO}_3$ .<sup>[1]</sup> It is also referred to as trisodium borate, sodium orthoborate, or boric acid trisodium salt.<sup>[1][2][3]</sup> The unique identification for this compound in chemical databases is provided by its CAS Registry Number.<sup>[4]</sup>

Identifier	Value	Reference
CAS Number	14312-40-4	<sup>[1][2][3][4][5]</sup>
EC Number	238-253-6	<sup>[2][4]</sup>
Molecular Formula	$\text{BNa}_3\text{O}_3$	<sup>[2][3][5]</sup>
Ionic Representation	$(\text{Na}^+)_3[\text{BO}_3]^{3-}$	<sup>[4]</sup>
InChI Key	BSVBQGMMJUBVOD-UHFFFAOYSA-N	<sup>[2]</sup>
PubChem CID	159383	<sup>[1]</sup>

## Physical and Chemical Properties

**Trisodium orthoborate** is a solid crystalline powder at room temperature.[6] The following table summarizes its key physical and chemical properties.

Property	Value	Reference
Molecular Weight	127.77851 g/mol	[1][2][3][4]
Melting Point	75 °C (167 °F; 348 K)	[1]
Boiling Point	320 °C (608 °F; 593 K)	[1]
Density	1.73 g/cm <sup>3</sup>	[1]
Appearance	White solid crystalline powder	[6]
Solubility	Soluble in water	[7]

## Hazard Identification and GHS Classification

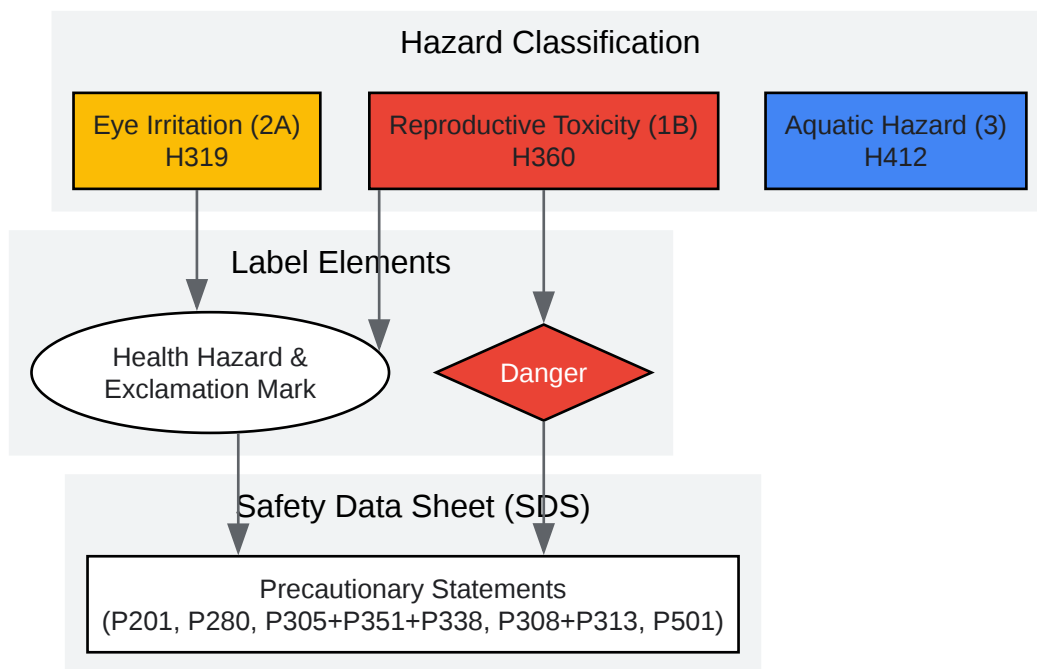
**Trisodium orthoborate** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary health concerns are serious eye irritation and potential reproductive toxicity.[8][9]

## GHS Classification

Classification	Hazard Statement	Signal Word	Pictogram	Reference
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	Warning	[1][8]	
Reproductive Toxicity (Category 1B)	H360 / H360FD: May damage fertility or the unborn child	Danger	[1][8][9]	
Hazardous to the aquatic environment, long-term hazard (Category 3)	H412: Harmful to aquatic life with long lasting effects	-	None	[1]

## GHS Hazard Communication Workflow

The following diagram illustrates the logical workflow for communicating the hazards associated with **trisodium orthoborate** according to GHS guidelines.



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Caption: GHS Hazard Communication Workflow for **Trisodium Orthoborate**.

## Toxicological Information

The primary toxicological concerns for **trisodium orthoborate** are reproductive toxicity and eye irritation.[8] Animal studies on chemically related borates have shown effects on fertility and fetal development at high doses.

### Acute Toxicity

Route	Species	Value	Reference
Oral	Rat	LD50: > 2,500 mg/kg	

### Health Effects

- Inhalation: May be harmful if inhaled and can cause respiratory tract irritation.[6] Human studies on borate dusts have shown mild irritation of the eyes, nose, and throat.[10]
- Ingestion: May be harmful if swallowed.[6] Swallowing small amounts (e.g., a teaspoon) is unlikely to cause effects in healthy adults, but larger amounts may lead to gastrointestinal symptoms like nausea, vomiting, and diarrhea.[11]
- Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation.[6]
- Eye Contact: Causes serious eye irritation.[8]
- Reproductive Toxicity: May damage fertility or the unborn child.[8][9] This is a primary concern and has led to its classification as a substance of very high concern in some regions.[9]

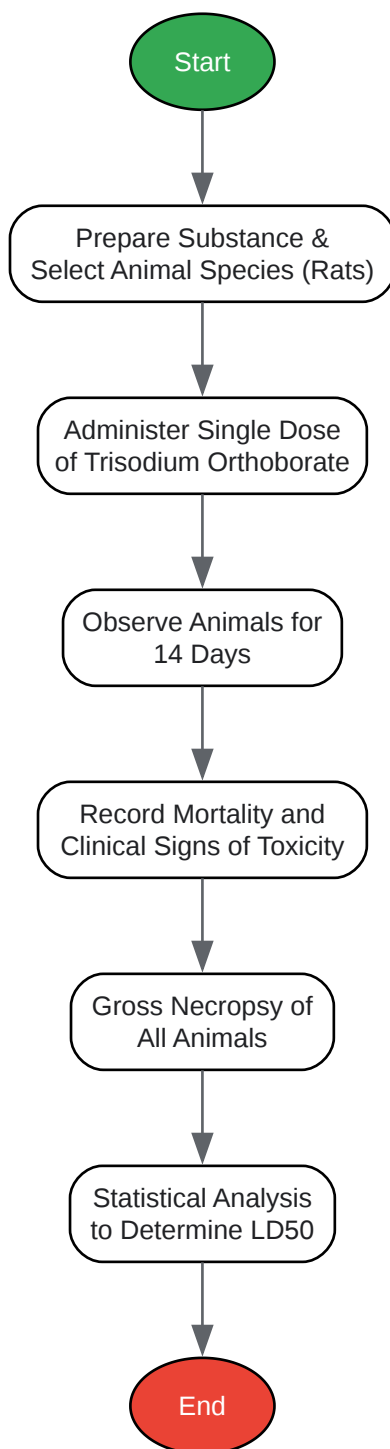
## Experimental Protocols

### Acute Oral Toxicity Study (OECD Test Guideline 401)

The LD50 value for oral toxicity in rats was likely determined following a protocol similar to the OECD Test Guideline 401 (now obsolete but historically used). This guideline outlines a

standardized procedure for assessing the acute toxicity of a substance when administered orally.

The workflow for such an experiment is outlined below:



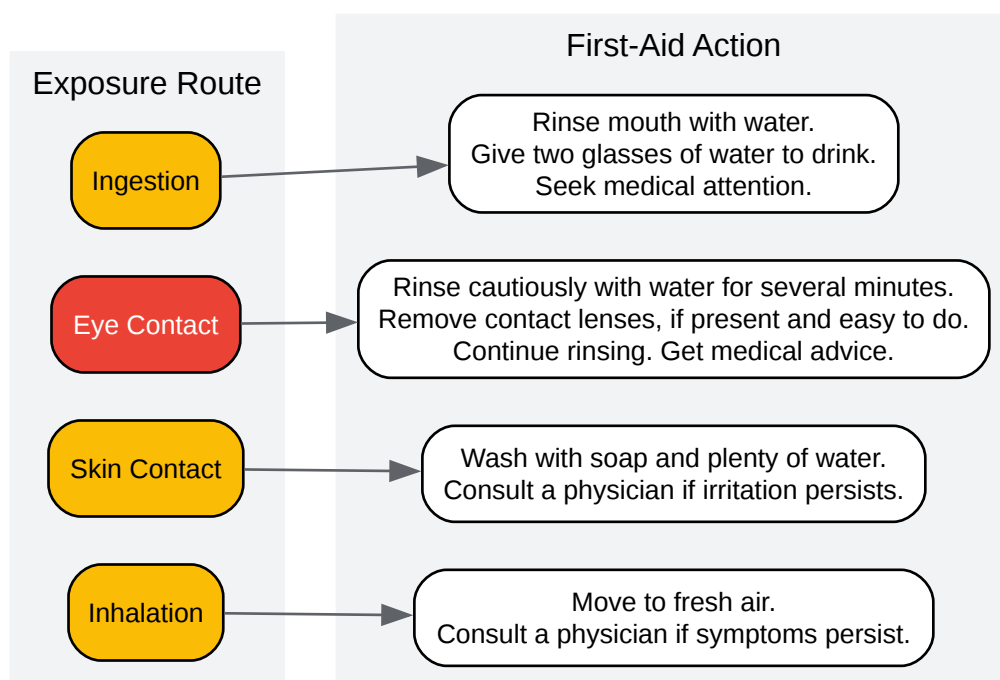
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Caption: Experimental Workflow for an Acute Oral Toxicity Study.

## Safety and Handling

### First-Aid Measures

The following diagram outlines the recommended first-aid procedures in case of exposure to **trisodium orthoborate**.



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Caption: First-Aid Procedures for **Trisodium Orthoborate** Exposure.

## Handling and Storage

- Handling: Avoid formation of dust and aerosols.[6] Use in a well-ventilated area.[6] Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product.[12]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[6][12] Store locked up.

## Exposure Controls and Personal Protection

- Engineering Controls: Use adequate local or general ventilation to maintain dust concentrations below recommended occupational exposure limits.[\[7\]](#) Eyewash stations and safety showers should be available in the immediate work area.[\[13\]](#)
- Respiratory Protection: If dust levels are high, use a NIOSH-approved respirator for dust.[\[7\]](#)
- Hand Protection: Handle with impervious gloves.[\[6\]](#)[\[13\]](#)
- Eye Protection: Use safety glasses with side-shields or goggles.[\[6\]](#)[\[13\]](#)
- Skin and Body Protection: Wear impervious clothing or coveralls to avoid skin contact.[\[6\]](#)[\[7\]](#)

## Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[\[6\]](#)[\[12\]](#)
- Possibility of Hazardous Reactions: Reaction with strong reducing agents (e.g., metal hydrides, alkali metals) can generate hydrogen gas, which may create an explosive hazard.[\[11\]](#)[\[12\]](#)
- Conditions to Avoid: Avoid dust formation and exposure to moisture during storage.[\[12\]](#)
- Incompatible Materials: Strong oxidizing agents, strong reducing agents, acids, carbonates, and hydroxides.[\[12\]](#)[\[14\]](#)
- Hazardous Decomposition Products: In the event of a fire, may produce borane/boron oxides and sodium oxides.

## Fire-Fighting Measures

- Extinguishing Media: Use extinguishing media appropriate for the surrounding fire.[\[6\]](#) The product itself is non-flammable.[\[7\]](#)[\[11\]](#)
- Special Hazards: Not flammable or combustible.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[\[6\]](#)[\[12\]](#)

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